

An In-depth Technical Guide to 4-(2,4-Dimethylbenzoyl)isoquinoline

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Compound of Interest

Compound Name: 4-(2,4-Dimethylbenzoyl)isoquinoline

Cat. No.: B1453136

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(2,4-dimethylbenzoyl)isoquinoline**, a molecule of interest within the broader class of isoquinoline alkaloids known for their diverse pharmacological activities. This document details the chemical identity of the compound, including its IUPAC name and structure. Due to the limited publicly available data for this specific molecule, this guide leverages information on closely related 4-aryloisoquinoline and other isoquinoline derivatives to present potential synthetic routes, plausible biological activities, and representative experimental protocols. The content herein is intended to serve as a foundational resource for researchers and drug development professionals interested in the therapeutic potential of novel isoquinoline-based compounds.

Chemical Identity and Structure

The compound with the common name **4-(2,4-dimethylbenzoyl)isoquinoline** has a systematic IUPAC name and a well-defined chemical structure.

IUPAC Name: (2,4-dimethylphenyl)(isoquinolin-4-yl)methanone

Chemical Structure:

Molecular Formula: $C_{18}H_{15}NO$

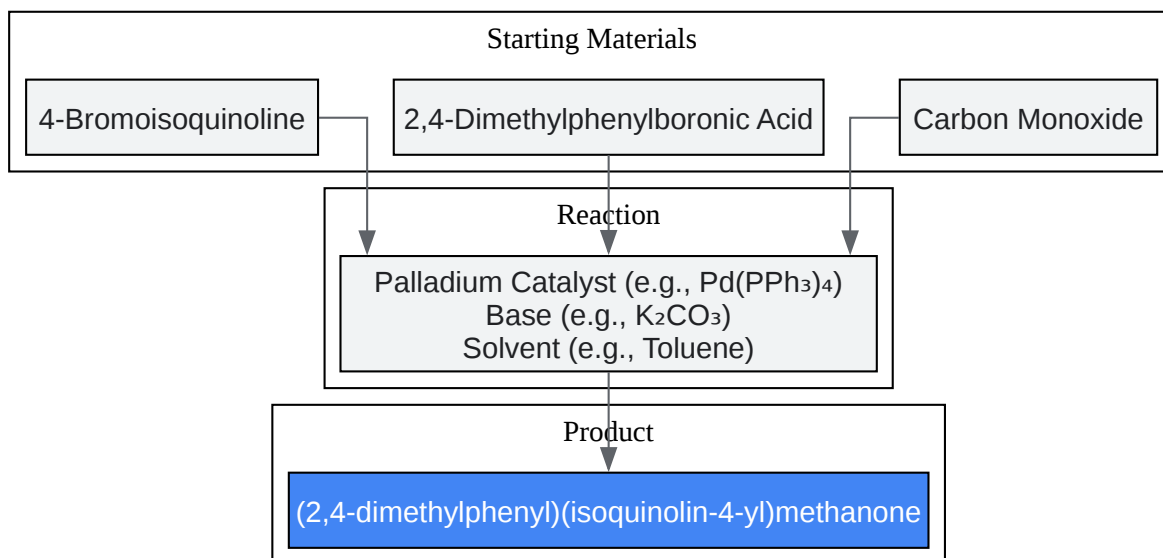
Molecular Weight: 261.32 g/mol

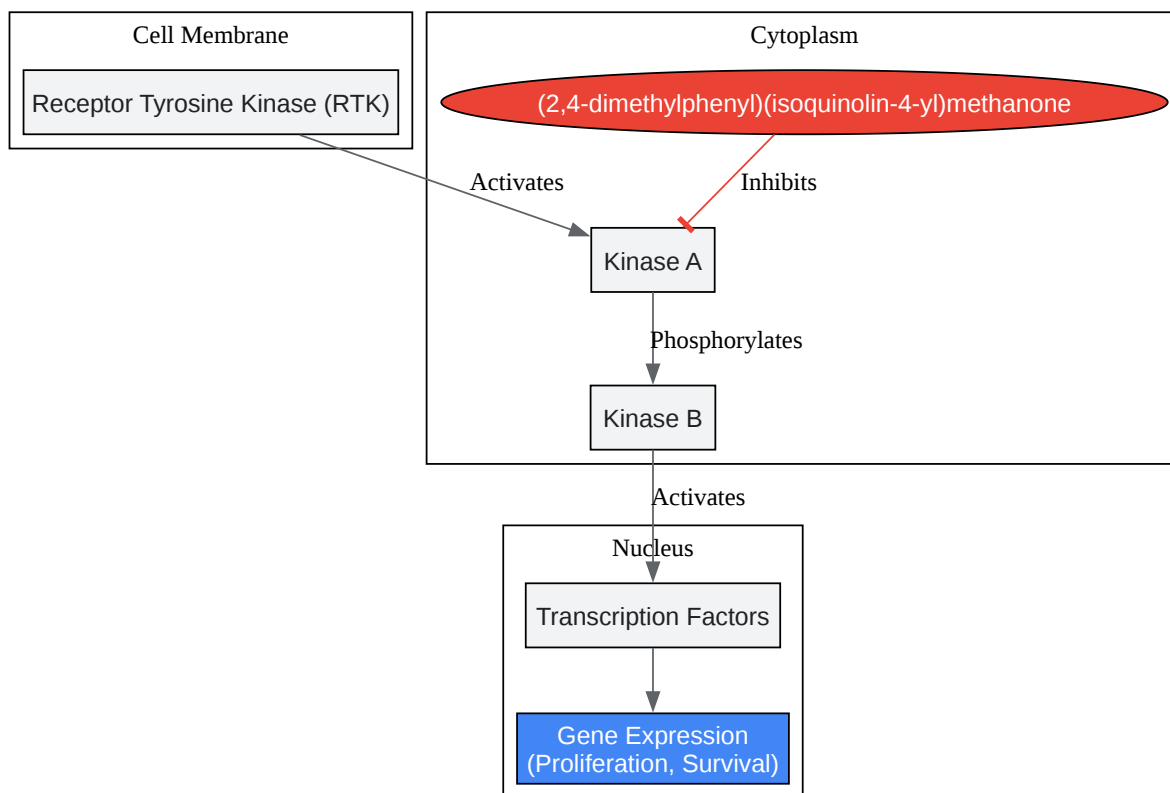
Potential Synthesis Strategies

While a specific synthesis protocol for (2,4-dimethylphenyl)(isoquinolin-4-yl)methanone is not readily available in the reviewed literature, the synthesis of analogous 4-aryloisoquinolines can be achieved through several established synthetic methodologies. A plausible approach involves the palladium-catalyzed carbonylative Suzuki-Miyaura coupling of 4-bromoisoquinoline with a suitable boronic acid derivative of 2,4-dimethylbenzene.

Alternatively, a Friedel-Crafts acylation of isoquinoline with 2,4-dimethylbenzoyl chloride in the presence of a Lewis acid catalyst could potentially yield the desired product, although regioselectivity could be a challenge.

Below is a generalized workflow for a potential synthetic route.





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